

Section 1: Compound Identification and Predicted Physicochemical Properties

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Compound of Interest

Compound Name: Ethyl 2-amino-4,6-difluorobenzoate
CAS No.: 1147107-15-0
Cat. No.: B2499112

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Ethyl 2-amino-4,6-difluorobenzoate is an aromatic ester, a chemical class of significant interest in the synthesis of pharmaceuticals and advanced materials. Its structure, featuring a difluorinated aniline core, suggests specific reactivity and handling requirements. Understanding these fundamental properties is the first step in establishing a safe and effective experimental workflow.

Table 1: Chemical Identity and Predicted Properties

Identifier	Value	Source / Rationale
IUPAC Name	Ethyl 2-amino-4,6-difluorobenzoate	Standard Nomenclature
Molecular Formula	C ₉ H ₉ F ₂ NO ₂	Derived from Structure
Molecular Weight	201.17 g/mol	[1][2][3]
CAS Number	Data not available	N/A
Predicted Appearance	White to light brown crystalline solid	Analogy to similar aromatic amines and esters.[4][5]
Predicted Solubility	Low water solubility; Soluble in organic solvents (e.g., DMSO, Methanol)	General property of benzoate esters.[4][6]
Predicted Stability	Stable under normal laboratory and recommended storage conditions.[4]	Common for this class of compounds.

Section 2: Hazard Identification and GHS Classification (Inferred)

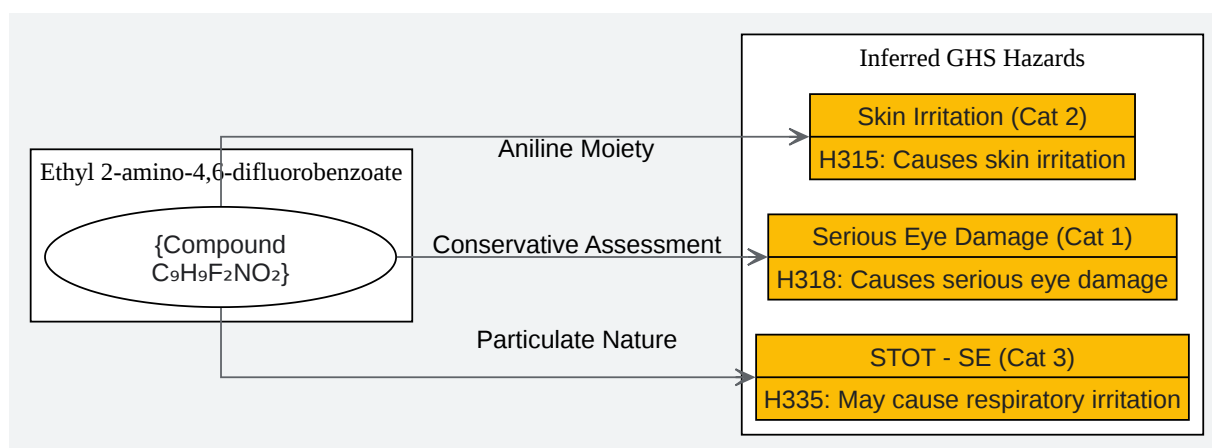
While specific toxicological data for this exact molecule is not published, the functional groups present—an aromatic amine and a difluorinated benzene ring—allow for a predictive hazard assessment based on established structure-activity relationships. The primary hazards are anticipated to be related to skin and eye contact.

Based on data from closely related difluoro- and amino-aromatic compounds, the following Globally Harmonized System (GHS) classification is proposed.[7]

Table 2: Inferred GHS Classification

Hazard Class	Category	Hazard Statement	Rationale
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	A common classification for aniline derivatives and fluorinated aromatics. [7]
Serious Eye Damage/Irritation	Category 1 or 2A	H318: Causes serious eye damage or H319: Causes serious eye irritation	Aromatic amines can be severe eye irritants. The "serious damage" classification is a conservative but prudent assumption. [7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	A potential hazard for fine, airborne powders of aromatic compounds. [4][7]

The signal word "Danger" is recommended due to the potential for serious eye damage. The corresponding pictogram would be the Corrosion and Exclamation Mark symbols.



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Caption: Inferred GHS hazard classifications for the target compound.

Section 3: Toxicological Profile and Routes of Exposure

The primary routes of occupational exposure are inhalation of dust particles, skin contact, and eye contact. Ingestion is less likely in a controlled laboratory setting but must be considered.

- **Dermal (Skin) Exposure:** Direct contact is likely to cause skin irritation, characterized by redness, itching, and inflammation.[7] Prolonged or repeated contact may lead to dermatitis. [8]
- **Ocular (Eye) Exposure:** This represents the most significant acute hazard. Direct contact with the powder can cause serious irritation and potentially irreversible eye damage. Immediate and thorough rinsing is critical.
- **Inhalation Exposure:** Inhaling the dust may irritate the respiratory tract, leading to coughing and discomfort.[7][8] While no specific data exists for this compound, some aromatic amines are known to cause methemoglobinemia upon absorption, a condition that impairs oxygen transport in the blood.
- **Carcinogenicity and Mutagenicity:** There is no data to suggest this compound is carcinogenic or mutagenic. It is not listed by IARC, NTP, or OSHA as a carcinogen. However, the absence of data necessitates handling it as a compound with unknown long-term effects.

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

A self-validating safety protocol relies on a multi-layered approach, prioritizing engineering controls and supplementing them with appropriate PPE.

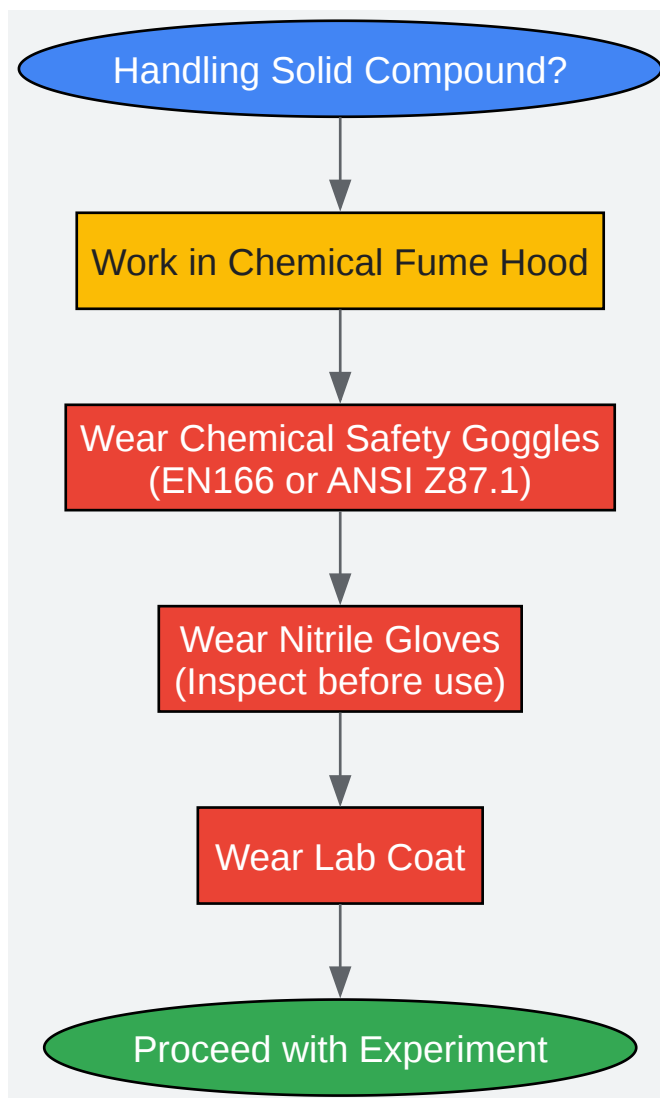
Engineering Controls

- **Ventilation:** All handling of the solid compound should occur in a certified chemical fume hood to minimize inhalation exposure.[8][9]

- Safety Stations: An eyewash station and safety shower must be readily accessible and tested regularly.[7][9]

Personal Protective Equipment (PPE)

The selection of PPE is a critical control point. The following workflow ensures adequate protection based on the inferred hazards.



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Caption: PPE selection workflow for handling the solid compound.

- Eye and Face Protection: Wear tightly sealed chemical safety goggles conforming to EU standard EN166 or US NIOSH standards.[4][10] A face shield may be warranted if there is a

significant risk of splashing or dust generation.

- **Skin Protection:** Wear a standard laboratory coat. Use nitrile gloves that are inspected for integrity before each use.[10] Proper glove removal technique must be followed to prevent skin contamination.
- **Respiratory Protection:** Under normal use in a fume hood, a respirator is not required. If engineering controls fail or for emergency response, a NIOSH-approved respirator with a particulate filter would be necessary.

Section 5: Safe Handling, Storage, and Disposal

- **Handling:** Avoid all direct contact and inhalation of dust.[10] Wash hands thoroughly after handling, even if gloves were worn.[8] Avoid creating dust; use appropriate weighing techniques (e.g., weighing paper, enclosed balance).
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.[9] Keep away from strong oxidizing agents, as these are common incompatibilities for amine-containing compounds.[7][9]
- **Disposal:** Dispose of waste material and contaminated containers in accordance with all applicable local, state, and federal regulations.[6] Do not allow the material to enter drains or the environment.

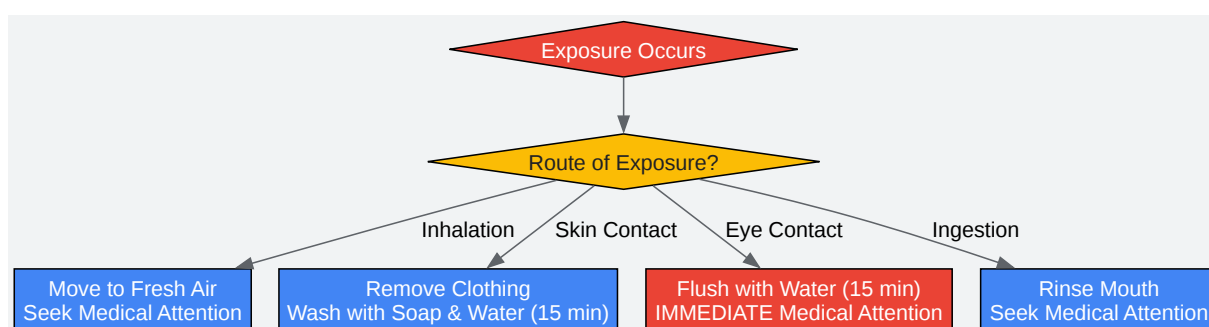
Section 6: Emergency Procedures

Rapid and correct response to an exposure is critical. All laboratory personnel must be familiar with these procedures before beginning work.

First-Aid Measures

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7][9]
- **In Case of Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[4] If skin irritation persists, get medical advice.

- In Case of Eye Contact: This is a medical emergency. Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do. Continue rinsing. Call a POISON CENTER or doctor immediately.
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][9]



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Sources

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